

Safeguarding Your Research: A Comprehensive Guide to Handling NSC363998 (Scilliroside)

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Compound of Interest

Compound Name: NSC363998 free base

Cat. No.: B13912615

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For Immediate Implementation: Essential Safety and Handling Protocols for NSC363998 Free Base

Researchers and drug development professionals are advised to adhere to stringent safety protocols when handling NSC363998, also known as Scilliroside. This potent cardiac glycoside, historically used as a rodenticide, presents significant acute toxicity hazards.^{[1][2]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and the integrity of research outcomes.

Hazard Identification and Quantitative Data

NSC363998 (Scilliroside) is classified as acutely toxic and is fatal if swallowed.^[1] Exposure can lead to a bitter taste, nausea, vomiting, abdominal pain, and blurred vision.^[3] At higher concentrations, it can cause severe cardiac arrhythmias, convulsions, and potentially death.^[3] The primary mechanism of toxicity is the inhibition of the Na⁺/K⁺-ATPase pump.^[4]

Property	Value	Reference
Chemical Name	Scilliroside	[2]
Synonyms	NSC-7523, Silmurin	[1]
CAS Number	507-60-8	[4]
Molecular Formula	C ₃₂ H ₄₄ O ₁₂	[1][4]
Molecular Weight	620.7 g/mol	[1][4]
GHS Hazard Statement	H300: Fatal if swallowed	[1]
LD ₅₀ (Oral, Mice)	0.44 mg/kg	[4]
LD ₅₀ (Oral, Rat)	50 µg/rat (sublethal dose caused changes in cardiac physiology)	[1]
Appearance	Solid	[1]
Solubility	Slightly soluble in water; freely soluble in methanol, ethanol, and glacial acetic acid.[4]	[4]

Personal Protective Equipment (PPE)

Due to the high toxicity of NSC363998, a comprehensive PPE strategy is mandatory to prevent any potential exposure.

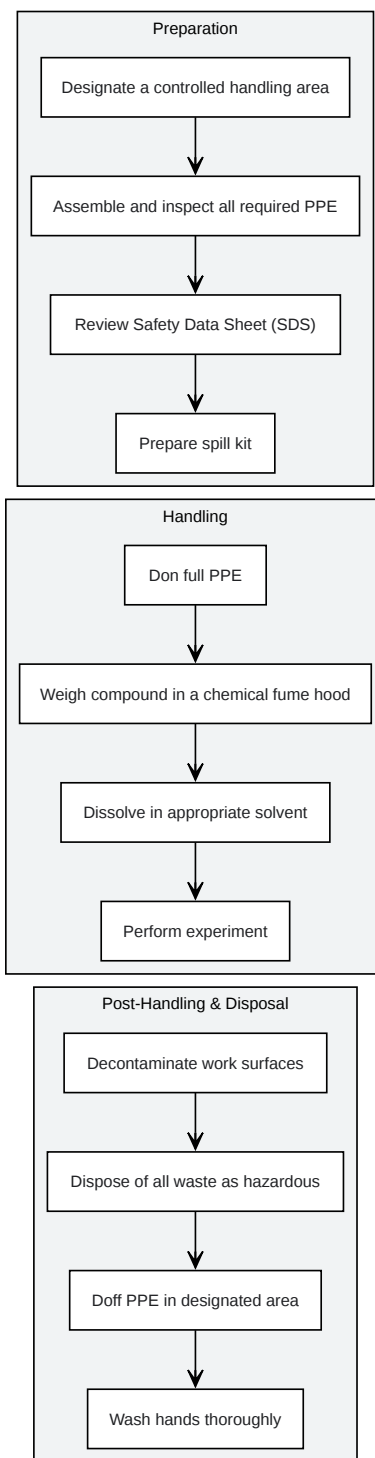
- **Hand Protection:** Double gloving with nitrile gloves is required. Ensure gloves are regularly inspected for any signs of damage.
- **Eye Protection:** Chemical safety goggles and a face shield must be worn to protect against splashes.[3]
- **Respiratory Protection:** A NIOSH-approved respirator is necessary, especially when handling the powder form or when there is a risk of aerosol generation.[3]

- **Body Protection:** A disposable, fluid-resistant gown or lab coat should be worn to protect the skin and clothing.

Safe Handling and Operational Workflow

Adherence to a strict, step-by-step workflow is critical for minimizing the risk of exposure during the handling of NSC363998.

Workflow for Safe Handling of NSC363998

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References

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